

Application Notes and Protocols for Sensory Evaluation of 3-Ethylhexanal

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Compound of Interest

Compound Name: 3-Ethylhexanal

CAS No.: 18513-34-3

Cat. No.: B15887367

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For Researchers, Scientists, and Drug Development Professionals

Introduction to 3-Ethylhexanal and its Sensory Significance

3-Ethylhexanal is a volatile organic compound that can contribute to the overall aroma profile of various products, including food, beverages, and consumer goods. Its perception by humans is a critical factor in product quality and consumer acceptance. In the context of drug development, understanding the sensory properties of excipients and active pharmaceutical ingredients is crucial, as off-notes can impact patient compliance. These application notes provide detailed protocols for the sensory evaluation of **3-Ethylhexanal**, enabling researchers to quantify its odor profile and understand its perception.

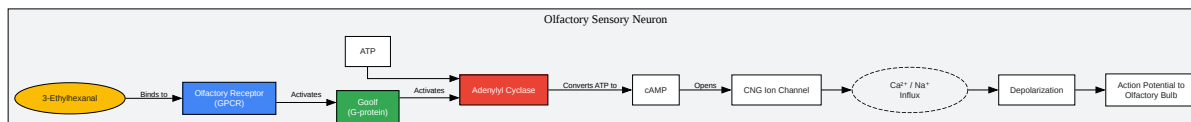
Chemical and Physical Properties of 3-Ethylhexanal

Property	Value	Source
IUPAC Name	3-ethylhexanal	PubChem[1]
Molecular Formula	C8H16O	PubChem[1][2]
Molecular Weight	128.21 g/mol	PubChem[1][3]
CAS Number	18513-34-3	PubChem[1]
Appearance	Colorless to pale yellow clear liquid (estimated)	The Good Scents Company[4]
Boiling Point	163.00 °C @ 760.00 mm Hg	The Good Scents Company[4]
Flash Point	111.00 °F. TCC (43.89 °C.)	The Good Scents Company[4]
Solubility	Soluble in alcohol; sparingly soluble in water	The Good Scents Company[4]

Olfactory Signaling Pathway for Aldehyde Perception

The perception of aldehydes like **3-Ethylhexanal** begins with the interaction of the odorant molecule with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons (OSNs) in the nasal epithelium. This interaction initiates a signal transduction cascade, leading to the perception of smell. The generally accepted pathway for many odorants, including aldehydes, involves a G-protein coupled receptor (GPCR) mechanism.

Upon binding of an aldehyde to its specific OR, the associated G-protein (G α olf) is activated. This activation leads to the stimulation of adenylyl cyclase, which in turn catalyzes the conversion of ATP to cyclic AMP (cAMP). The increase in intracellular cAMP opens cyclic nucleotide-gated (CNG) ion channels, allowing an influx of cations (primarily Ca²⁺ and Na⁺). This influx depolarizes the neuron, generating an action potential that is transmitted to the olfactory bulb in the brain for further processing and interpretation as a specific odor.



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Olfactory signaling pathway for aldehyde perception.

Quantitative Sensory Data for 3-Ethylhexanal

Precise quantitative data for the sensory properties of **3-Ethylhexanal** is not readily available in public literature. However, based on data from homologous aliphatic aldehydes, we can estimate its odor profile.

Estimated Sensory Properties of 3-Ethylhexanal

Sensory Attribute	Estimated Value/Descriptor	Remarks
Odor Detection Threshold	~0.2 - 0.5 ppb (v/v)	This is an estimation based on the trend observed for other aliphatic aldehydes where sensitivity is high for C8 compounds. [5] A non-linear regression equation can be used to predict the odor detection threshold (ODT) based on the number of carbon atoms. [6] [7]
Odor Descriptors	Grassy, Green, Fatty, Waxy, Soapy	These descriptors are commonly associated with aliphatic aldehydes of similar chain length. [8] The perceived character can be concentration-dependent. [9]
Flavor Profile	Likely to contribute green and fatty off-notes in food and beverage products.	Off-flavors are highly dependent on the product matrix and the concentration of the compound. [10]

Note on Odor Threshold: The odor detection threshold (ODT) is the lowest concentration of a substance that can be detected by 50% of a given sensory panel. For aliphatic aldehydes, the ODT generally decreases with increasing carbon chain length up to around C8-C10, after which it may increase again.[\[5\]](#) The provided range is an educated estimate and should be experimentally verified for specific applications.

Experimental Protocols for Sensory Evaluation

Protocol 1: Odorant Screening by Gas Chromatography-Olfactometry (GC-O)

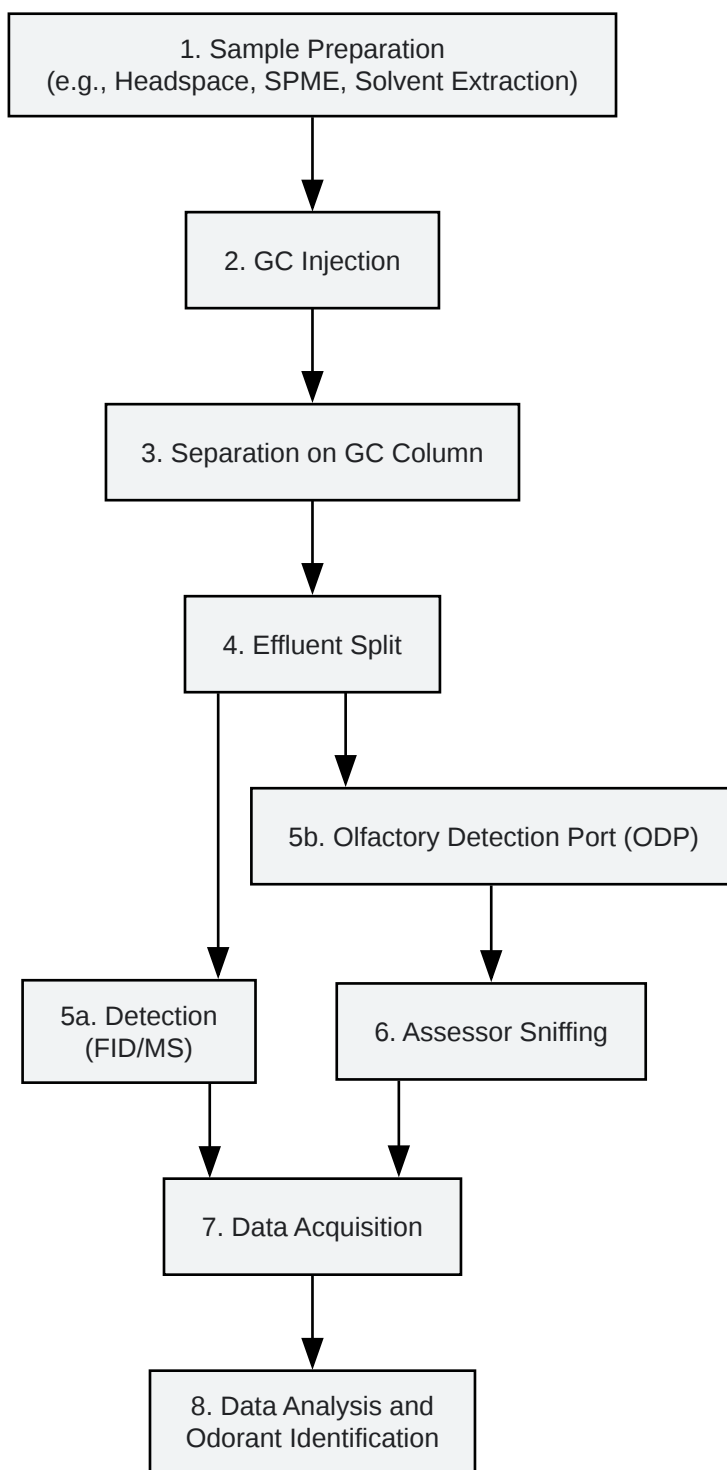
This protocol is designed to identify the odor-active compounds in a sample, such as a drug formulation or a food product, that may contain **3-Ethylhexanal**.

Objective: To separate volatile compounds and identify which ones have a perceivable odor.

Materials:

- Gas Chromatograph with a Flame Ionization Detector (FID) or Mass Spectrometer (MS)
- Olfactory Detection Port (ODP)
- Humidified air supply for the ODP
- Appropriate GC column (e.g., non-polar or mid-polar)
- Sample containing **3-Ethylhexanal**
- Reference standard of **3-Ethylhexanal**
- Trained sensory panelists (assessors)

Workflow for GC-O Analysis



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Workflow for Gas Chromatography-Olfactometry.

Procedure:

- **Sample Preparation:** Prepare the sample to extract the volatile compounds. This can be done using static headspace, solid-phase microextraction (SPME), or solvent extraction.
- **GC-MS/FID Analysis:** Inject the prepared sample into the GC. The effluent from the column is split between the instrumental detector (MS or FID) and the ODP.
- **Olfactory Evaluation:** A trained assessor sniffs the effluent from the ODP. The assessor records the retention time, duration, intensity, and a descriptor for each odor detected.
- **Data Analysis:** The data from the instrumental detector (chromatogram) is correlated with the olfactory data (olfactogram). This allows for the identification of the compounds responsible for the detected odors.
- **Confirmation:** The identity of **3-Ethylhexanal** can be confirmed by comparing its retention time and mass spectrum with that of a pure standard.

Protocol 2: Sensory Panel Evaluation using Descriptive Analysis

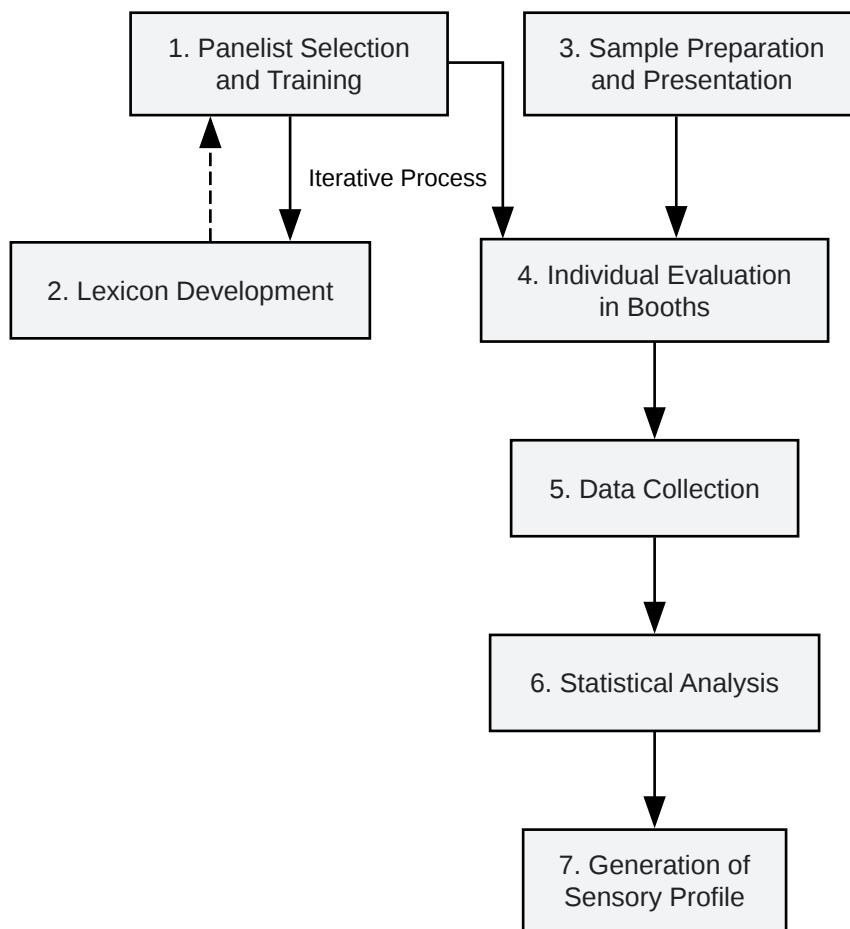
This protocol is used to obtain a detailed description of the sensory characteristics of a sample containing **3-Ethylhexanal** and to quantify the intensity of these attributes.

Objective: To develop a sensory profile of a product and quantify the intensity of its aroma attributes.

Materials:

- A trained sensory panel (8-12 members)
- Sensory evaluation booths with controlled lighting and ventilation
- Samples for evaluation, presented in a consistent and blind manner
- Reference standards for relevant aroma attributes
- Palate cleansers (e.g., unsalted crackers, still water)
- Data collection software or ballots

Workflow for Descriptive Analysis Sensory Panel



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Workflow for a descriptive analysis sensory panel.

Procedure:

- **Panelist Training:** Train a panel of individuals to recognize and scale the intensity of various aroma attributes relevant to the product being tested. This includes training on the specific aroma of **3-Ethylhexanal** using a pure standard.
- **Lexicon Development:** The panel collectively develops a list of descriptive terms (a lexicon) that accurately describe the sensory properties of the samples.
- **Sample Evaluation:** Panelists evaluate the samples individually in sensory booths. They rate the intensity of each attribute from the lexicon on a continuous scale (e.g., a 15-point scale).

- **Data Analysis:** The intensity ratings from all panelists are collected and statistically analyzed (e.g., using Analysis of Variance - ANOVA) to generate a sensory profile of the product.

Protocol 3: Determination of Odor Detection Threshold

This protocol describes a standard method for determining the odor detection threshold of **3-Ethylhexanal**.

Objective: To determine the lowest concentration of **3-Ethylhexanal** that can be detected by a sensory panel.

Materials:

- A sensory panel of at least 16 members
- An olfactometer for precise dilution of the odorant
- Odor-free air or nitrogen for dilution
- A series of concentrations of **3-Ethylhexanal** in an appropriate solvent (if necessary)
- Presentation vessels (e.g., glass sniffing jars)

Procedure:

- **Panelist Screening:** Select panelists based on their ability to detect a reference odorant (e.g., n-butanol).
- **Sample Preparation:** Prepare a series of dilutions of **3-Ethylhexanal** in odor-free air or water, starting from a concentration well below the expected threshold and increasing in steps.
- **Presentation (Three-Alternative Forced-Choice - 3-AFC):** In each trial, present the panelist with three samples, two of which are blanks (odor-free air/water) and one contains the diluted **3-Ethylhexanal**. The panelist's task is to identify the odd sample.^[5]
- **Ascending Concentration Series:** Present the samples in order of increasing concentration.

- **Data Analysis:** For each panelist, the individual threshold is the concentration at which they can correctly identify the odd sample a certain percentage of the time (typically 50% above chance). The group threshold is the geometric mean of the individual thresholds. The results can be modeled using a sigmoid function to determine the concentration at which detection is halfway between chance and perfect detection.[5]

Conclusion

The sensory evaluation of **3-Ethylhexanal** is essential for understanding its impact on product quality and consumer perception. The protocols outlined in these application notes provide a framework for researchers to identify, characterize, and quantify the sensory properties of this compound. While specific quantitative data for **3-Ethylhexanal** is limited, the methodologies described can be used to generate this data for specific applications and product matrices. By employing these standardized techniques, researchers can make informed decisions in product development, quality control, and formulation optimization.

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